

Apovincaminic Acid-d4: A Technical Guide for Bioanalytical Applications

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Compound of Interest

Compound Name: Apovincaminic acid-d4

Cat. No.: B15555971

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Apovincaminic acid-d4 is the deuterated form of apovincaminic acid (AVA), the principal and pharmacologically active metabolite of vinpocetine. Vinpocetine is a synthetic derivative of the Vinca alkaloid vincamine, used in the treatment of cerebrovascular disorders and cognitive impairment.^[1] Due to its structural similarity and mass difference, **apovincaminic acid-d4** serves as an ideal internal standard (IS) for the quantitative analysis of vinpocetine and AVA in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use is critical for accurate pharmacokinetic studies, drug metabolism research, and clinical monitoring.^{[1][2]}

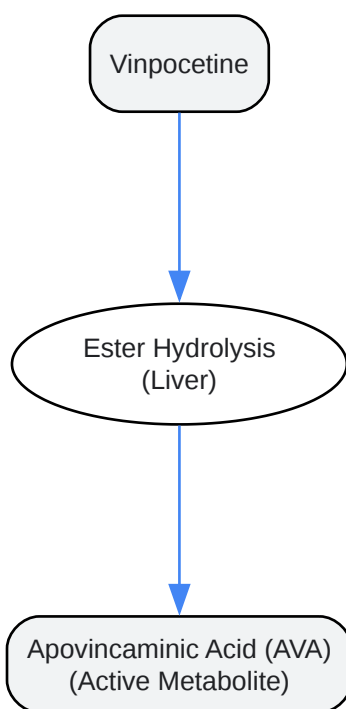
Chemical and Physical Properties

Apovincaminic acid-d4 is a stable isotope-labeled compound that is chemically identical to apovincaminic acid, with the exception of four deuterium atoms replacing four hydrogen atoms. This isotopic labeling results in a higher molecular weight, allowing for its differentiation from the unlabeled analyte in mass spectrometry without altering its chemical behavior during sample preparation and chromatographic separation.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Chemical Name | (13aS,13bS)-13a-Ethyl-2,3,5,6,13a,13b-hexahydro-1H-indolo[3,2,1-de]pyrido[3,2,1-ij][2] [3]naphthyridine-12-carboxylic Acid-d4 | [2] |
| CAS Number | 1329624-60-3 | [4] |
| Molecular Formula | C ₂₀ H ₁₈ D ₄ N ₂ O ₂ | [2] |
| Molecular Weight | 326.43 g/mol | [2] |
| Appearance | Not available (typically a solid) | [4] |
| Storage | 2-8°C Refrigerator | [4] |

Metabolic Pathway of Vinpocetine

Vinpocetine undergoes rapid and extensive metabolism in the liver, with the primary pathway being the hydrolysis of the ethyl ester group to form its active metabolite, apovincaminic acid (AVA).[1] This biotransformation is a key factor in the drug's pharmacokinetic profile and therapeutic effects.[1]

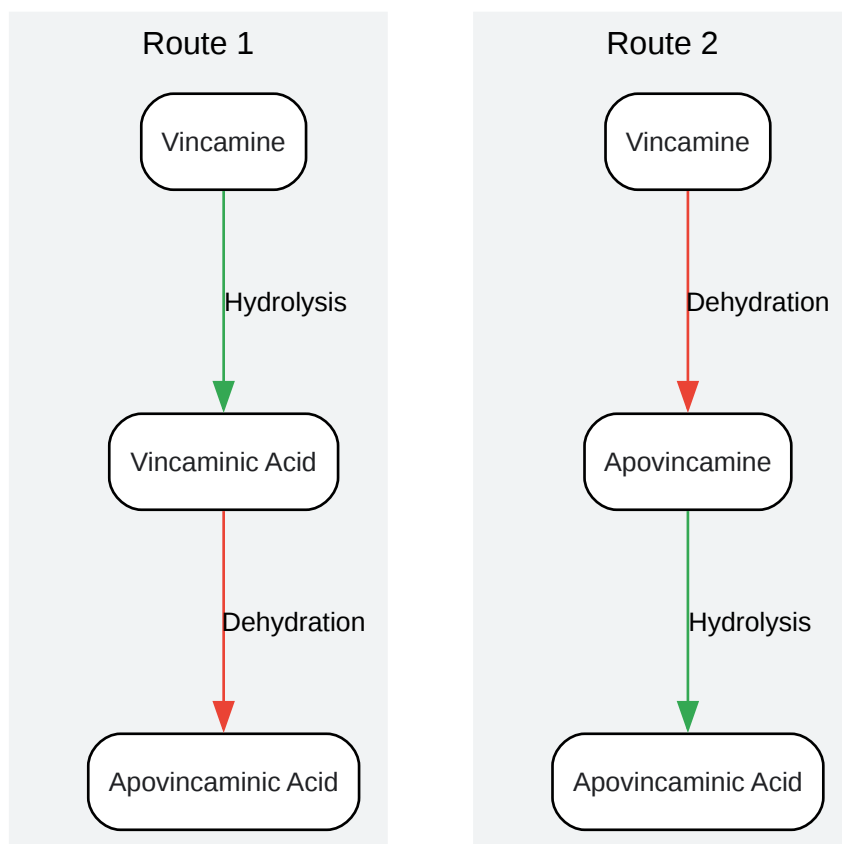


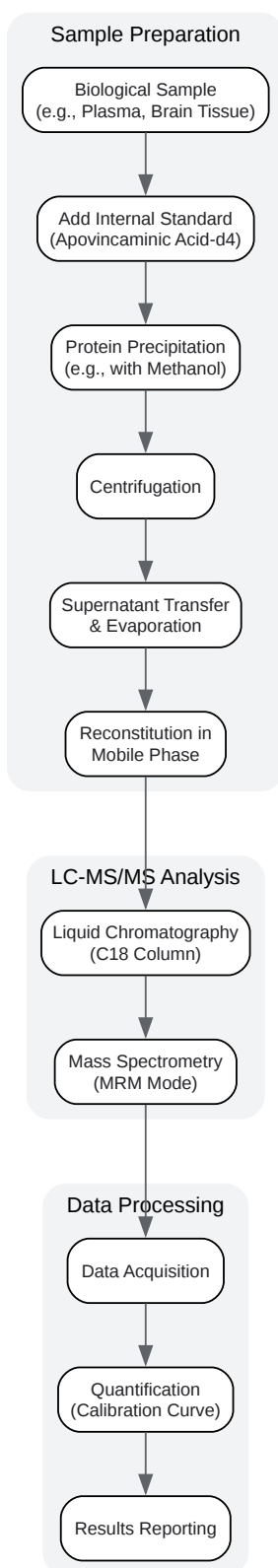
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Caption: Metabolic conversion of Vinpocetine to Apovincaminic Acid.

Synthesis of Apovincaminic Acid

Apovincaminic acid can be synthesized from vincamine. One method involves the hydrolysis of vincamine to vincaminic acid, followed by dehydration to yield apovincaminic acid. An alternative route is the initial dehydration of vincamine to apovincamine, which is then hydrolyzed.^[5] The synthesis of the deuterated form, **apovincaminic acid-d4**, would involve using deuterated reagents during the synthesis process.





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